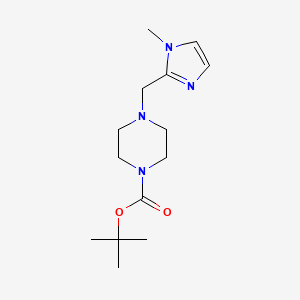

tert-Butyl 4-((1-methyl-1H-imidazol-2-yl)methyl)piperazine-1-carboxylate

• Molecular Formula: C14H24N4O2
• Molecular Weight: 280.37 g/mol
• IUPAC Name: tert-butyl 4-[(1-methylimidazol-2-yl)methyl]piperazine-1-carboxylate
• InChI: InChI=1S/C14H24N4O2/c1-14(2,3)20-13(19)18-9-7-17(8-10-18)11-12-15-5-6-16(12)4/h5-6H,7-11H2,1-4H3
• InChI Key: BJBQFPQDTKYKEH-UHFFFAOYSA-N
• Canonical SMILES: CC(C)(C)OC(=O)N1CCN(CC1)CC2=NC=CN2C

Description

Tert-Butyl 4-((1-methyl-1H-imidazol-2-yl)methyl)piperazine-1-carboxylate is a useful research compound. Its molecular formula is C14H24N4O2 and its molecular weight is 280.37 g/mol. The purity is usually 95%.
BenchChem offers high-quality tert-Butyl 4-((1-methyl-1H-imidazol-2-yl)methyl)piperazine-1-carboxylate suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about tert-Butyl 4-((1-methyl-1H-imidazol-2-yl)methyl)piperazine-1-carboxylate including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

N-Boc-piperazine (0.930 g, 5.0 mmol, 1.1 eq) was dissolved in 1,2-DCE (14 mL). To this solution, 1-methyl-2-imidazolecarboxy aldehyde (0.50 g, 4.54 mmol, 1 eq) was added followed by the portionwise addition of sodium triacetoxyborohydride (1.350 g, 6.36 mmol, 1.4 eq). The mixture was stirred at room temperature for 4 h and was then washed with a saturated aqueous solution of NaHCO3. The organic layer was dried (MgSO4), and the solvent removed in vacuo. The crude mixture was redissolved in 18 mL of DCM and gently stirred overnight in the presence of PS-isocyanate (2 g, loading: 1.58 mmol/g). The mixture was filtered off, and the resin washed with DCM (2×10 mL). The solvent was removed in vacuo and the resulting mixture was purified by column chromatography on a Biotage SP1 system eluting with methanol (1-8%) in dichloromethane to give the title compound as a off-white solid (0.450 g, 32%); 1H-NMR (500 MHz, CDCl3): δ 1.40 (s, 9H, C(CH3)3), 2.30-2.40 (m, 4H, piperazine N(CH2)2), 3.30-3.38 (m, 4H, piperazine N(CH2)2), 3.66 (s, 2H, NCH2), 3.67 (s, 3H, imidazole Me), 6.81 (s, 1H, imidazole 4-H), 6.90 (s, 1H, imidazole 5-H); GC-MS (ESI, m/z): Rt=4.62 min, 281.1-[(M+H)+, 100%].
